

Application Notes and Protocols for N-Nitroso-Ramipril Analysis

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Compound of Interest

Compound Name: *N-nitroso-ramipril*

CAS No.: 3028194-80-8

Cat. No.: B16080568

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the sample preparation and analysis of **N-nitroso-ramipril** in pharmaceutical products. The primary focus is on a validated Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method, with additional discussion on alternative sample preparation techniques.

Introduction

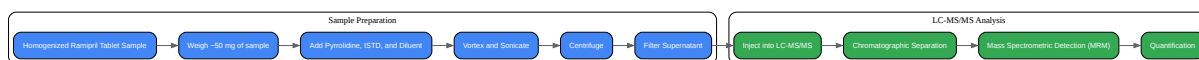
N-nitroso-ramipril is a nitrosamine impurity that can form in drug products containing ramipril, an angiotensin-converting enzyme (ACE) inhibitor.[1] Due to the potential carcinogenic nature of nitrosamine impurities, regulatory bodies require stringent control and monitoring of their levels in pharmaceutical products.[2][3][4][5] This necessitates the use of highly sensitive and selective analytical methods for their detection and quantification at trace levels.[2]

This document outlines a detailed protocol for the analysis of **N-nitroso-ramipril** in ramipril tablets using LC-MS/MS, as well as a discussion of other potential sample preparation techniques that can be employed for nitrosamine analysis.

Primary Sample Preparation and Analytical Method: LC-MS/MS

A robust and validated method for the determination of **N-nitroso-ramipril** in ramipril tablets has been established, employing direct extraction of the analyte followed by LC-MS/MS analysis.

Experimental Workflow



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Caption: Workflow for **N-nitroso-ramipril** analysis.

Detailed Experimental Protocol

This protocol is adapted from the LC-MS/MS analytical procedure for the determination of **N-nitroso-ramipril** in ramipril tablets.

1. Reagents and Materials

- **N-Nitroso-ramipril** reference standard
- N-Nitroso-quinapril (Internal Standard, ISTD)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (Ultrapure/LC-MS grade)
- Formic acid (LC-MS grade)

- Pyrrolidine solution (approx. 10 mg/mL in methanol)
- Ramipril tablets (for sample matrix)

2. Stock and Working Standard Solutions

- **N-Nitroso-ramipril** Stock Solution (approx. 100 µg/mL): Accurately weigh approximately 10 mg of **N-nitroso-ramipril** and dissolve in 100 mL of methanol.
- Internal Standard (ISTD) Stock Solution (approx. 100 µg/mL): Accurately weigh approximately 5 mg of N-nitroso-quinapril and dissolve in 50 mL of methanol.
- Calibration and Spiking Solution (200 ng/mL): Dilute 50 µL of the **N-nitroso-ramipril** stock solution to 25 mL with a mixture of acetonitrile and water (80:20 v/v).
- ISTD Working Solution (200 ng/mL): Dilute 50 µL of the ISTD stock solution to 25 mL with a mixture of acetonitrile and water (80:20 v/v).

3. Sample Preparation

- Homogenize a sufficient number of ramipril tablets to obtain a representative sample powder.
- Accurately weigh approximately 50 mg of the homogenized sample into a plastic centrifuge tube.
- Add 50 µL of the pyrrolidine solution.
- Add 100 µL of the ISTD working solution.
- Add 9.9 mL of ultrapure water.
- Vortex the tube for a specified time, followed by sonication to ensure complete dissolution.
- Centrifuge the sample to pellet any undissolved excipients.
- Filter the supernatant through a suitable syringe filter (e.g., 0.22 µm PVDF) into an HPLC vial.

4. LC-MS/MS Analysis

- Instrumentation: A liquid chromatograph coupled to a triple quadrupole mass spectrometer with a Turbo Spray ion source is recommended.
- Chromatographic and Mass Spectrometric Parameters:

Parameter	Value
HPLC Column	XTerra MS C18, 3.5 μ m, 3.0 x 100 mm (or equivalent)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile/Water (95:5 v/v) with 0.1% Formic Acid
Column Temperature	40 °C
Autosampler Temp.	15 °C
Flow Rate	0.40 mL/min
Injection Volume	5 μ L
MS Scan Type	Multiple Reaction Monitoring (MRM)
Polarity	Positive
Ion Source	Turbo Spray

- Gradient Elution Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.00	60	40
3.00	60	40
4.80	0	100
10.10	0	100
13.50	0	100
14.50	60	40
15.00	60	40

- MRM Transitions:

Analyte	Q1 Mass (Da)	Q3 Mass (Da)
N-Nitroso-ramipril	446.15	234.1
N-Nitroso-ramipril	446.15	156.1
N-Nitroso-quinapril (ISTD)	468.10	234.1
N-Nitroso-quinapril (ISTD)	468.10	178.1

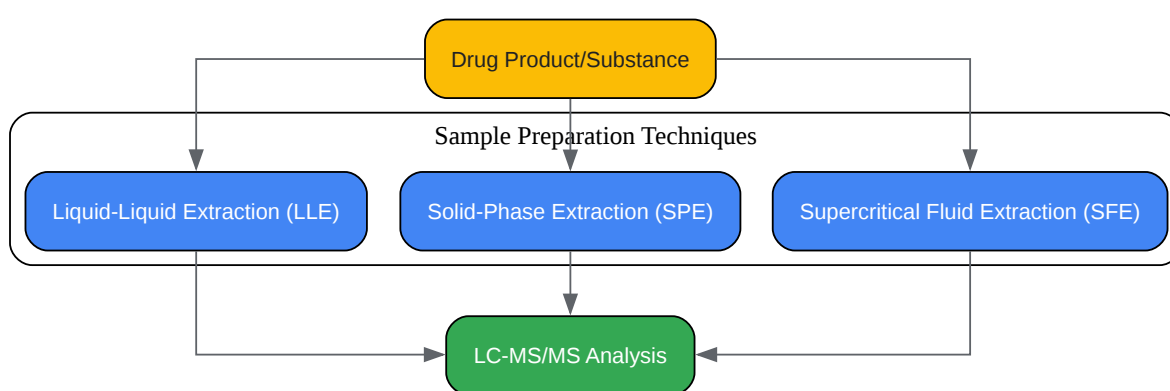
Quantitative Data Summary

Parameter	Value	Reference
Limit of Detection (LOD)	To be determined based on signal-to-noise ratio	
Limit of Quantitation (LOQ)	To be determined based on signal-to-noise ratio	
Linearity Range	0.08 - 8.0 ng/mL	
Internal Standard Concentration	approx. 2 ng/mL	

Alternative Sample Preparation Techniques

While direct dissolution and extraction is a straightforward approach, other sample preparation techniques may be considered, particularly for complex matrices or when lower detection limits are required. These techniques aim to remove matrix components that can interfere with the analysis and to concentrate the analyte of interest.

Logical Relationship of Alternative Techniques



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Caption: Alternative sample preparation workflows.

Technique Comparison

Technique	Principle	Advantages	Disadvantages
Liquid-Liquid Extraction (LLE)	Partitioning of the analyte between two immiscible liquid phases. [6]	Cost-effective and can handle larger sample volumes.	Can be labor-intensive, may use large volumes of organic solvents, and can be prone to emulsion formation.
Solid-Phase Extraction (SPE)	Analyte is retained on a solid sorbent while the matrix passes through, followed by elution with a suitable solvent. [7] [8] [9]	High recovery and concentration factors, can be automated, and reduces solvent consumption compared to LLE. [10]	Can be more expensive than LLE, and method development may be required to select the appropriate sorbent and solvents.
Supercritical Fluid Extraction (SFE)	Utilizes a supercritical fluid (e.g., CO ₂) as the extraction solvent. [11] [12] [13]	Environmentally friendly (uses non-toxic CO ₂), fast extraction times, and gentle on thermally labile compounds. [14]	Requires specialized high-pressure equipment, which can be a significant initial investment.

General Protocols for Alternative Techniques

1. Liquid-Liquid Extraction (LLE) - General Protocol

- Dissolve the homogenized tablet sample in an aqueous buffer.
- Add an immiscible organic solvent (e.g., dichloromethane).
- Vortex or shake vigorously to facilitate the transfer of **N-nitroso-ramipril** into the organic phase.
- Allow the layers to separate (centrifugation may be required).
- Collect the organic layer.

- Evaporate the organic solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

2. Solid-Phase Extraction (SPE) - General Protocol

- Dissolve the homogenized tablet sample in a suitable loading buffer.
- Condition an appropriate SPE cartridge (e.g., C18 or a specialized nitrosamine-selective sorbent) with methanol followed by the loading buffer.
- Load the sample solution onto the SPE cartridge.
- Wash the cartridge with a weak solvent to remove interfering matrix components.
- Elute the **N-nitroso-ramipril** with a stronger organic solvent (e.g., acetonitrile or methanol).
- Evaporate the eluate to dryness if necessary and reconstitute in the mobile phase for LC-MS/MS analysis.

3. Supercritical Fluid Extraction (SFE) - General Protocol

- Place the homogenized tablet sample into the extraction vessel of the SFE system.
- Pressurize the vessel with supercritical CO₂, often with a co-solvent (modifier) like methanol, to the desired pressure and temperature.
- Perform a static extraction for a defined period, followed by a dynamic extraction where the supercritical fluid flows through the vessel and is collected.
- The extracted analyte is depressurized and collected in a solvent or on a solid trap.
- The collected sample is then prepared for LC-MS/MS analysis.

Conclusion

The analysis of **N-nitroso-ramipril** at trace levels in pharmaceutical products is critical for patient safety. The detailed LC-MS/MS method provides a robust and sensitive approach for

the quantification of this impurity. While direct extraction is a validated and efficient method, alternative techniques such as LLE, SPE, and SFE offer further options for sample clean-up and concentration, which may be beneficial for different matrices or analytical requirements. The selection of the most appropriate sample preparation technique will depend on factors such as the complexity of the sample matrix, the required detection limits, and available instrumentation. Method validation is essential for any chosen technique to ensure accurate and reliable results.

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